

Ethyl 11-bromoundecanoate CAS number and molecular weight.

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Compound of Interest

Compound Name: Ethyl 11-bromoundecanoate

Cat. No.: B1584341

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An In-depth Technical Guide to **Ethyl 11-bromoundecanoate** for Researchers and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of **Ethyl 11-bromoundecanoate**, a versatile bifunctional molecule with significant applications in chemical synthesis and drug development. We will delve into its fundamental properties, synthesis, and key applications, offering field-proven insights and detailed protocols to support researchers and scientists.

Core Physicochemical Properties

Ethyl 11-bromoundecanoate is a long-chain fatty acid ester characterized by a terminal bromine atom and an ethyl ester group. This unique structure makes it a valuable building block in organic synthesis, allowing for a wide range of chemical modifications.

Property	Value	Source
CAS Number	6271-23-4	[1][2][3][4][5]
Molecular Formula	C13H25BrO2	[1][2][3][4][6][7]
Molecular Weight	293.24 g/mol	[1][2][3][6][7][8]
IUPAC Name	ethyl 11-bromoundecanoate	[1][6][8]
Synonyms	11-Bromoundecanoic acid ethyl ester, Ethyl ω - bromoundecanoate	[1][2][4]
Appearance	Not specified, likely a liquid or low-melting solid	
Melting Point	30-31 °C (in ligroine)	[2]
Boiling Point	322.5 °C at 760 mmHg	[2]
Density	1.128 g/cm ³	[2]

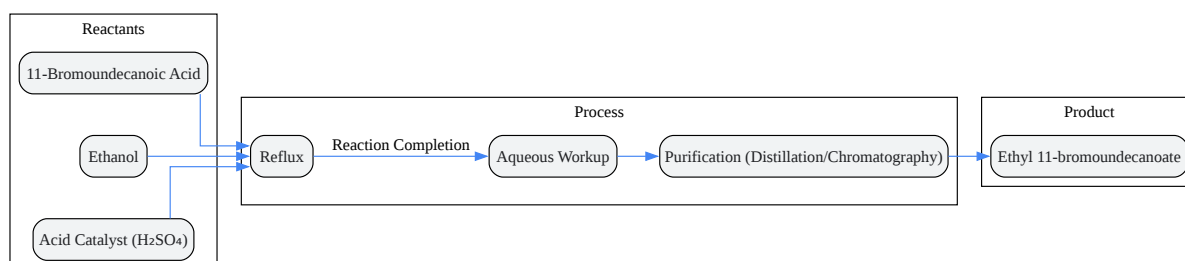
Synthesis and Purification

The synthesis of **Ethyl 11-bromoundecanoate** is typically achieved through the esterification of 11-bromoundecanoic acid. This reaction is a classic example of Fischer esterification.

Experimental Protocol: Fischer Esterification of 11-Bromoundecanoic Acid

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 11-bromoundecanoic acid (1 equivalent) with an excess of absolute ethanol (e.g., 10-20 equivalents).
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (PTSA) (e.g., 0.05 equivalents).
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (typically 4-8 hours). The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).

- **Workup:** After completion, cool the mixture to room temperature. Remove the excess ethanol under reduced pressure.
- **Extraction:** Dissolve the residue in a suitable organic solvent like diethyl ether or ethyl acetate. Wash the organic layer sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst) and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent using a rotary evaporator to obtain the crude **Ethyl 11-bromoundecanoate**.
- **Purification:** The crude product can be purified by vacuum distillation or column chromatography on silica gel to yield the pure ester.



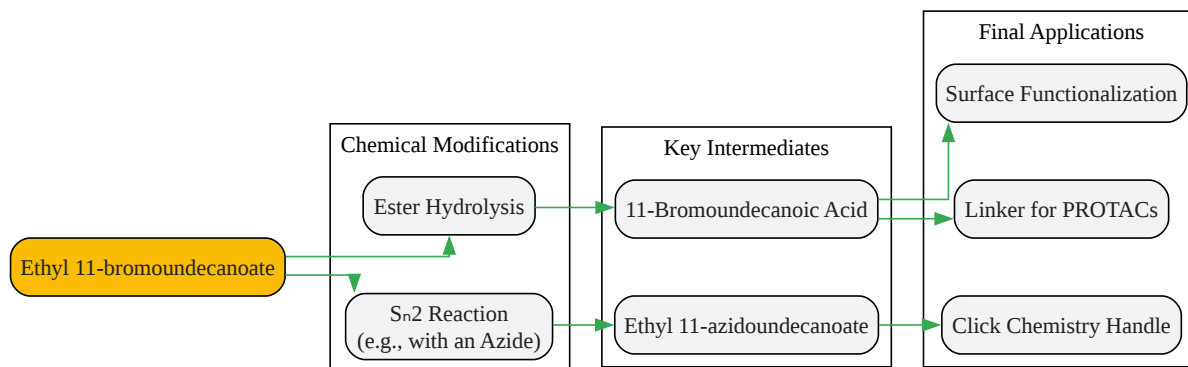
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Caption: Synthesis workflow for **Ethyl 11-bromoundecanoate** via Fischer esterification.

Applications in Drug Development and Research

The bifunctional nature of **Ethyl 11-bromoundecanoate** makes it a highly valuable linker molecule in the synthesis of more complex chemical entities.

- **Linker Chemistry:** The terminal bromine can be readily displaced by nucleophiles (e.g., amines, thiols, azides) in S_N2 reactions, while the ester group can be hydrolyzed to a carboxylic acid or undergo other transformations. This allows for the covalent attachment of this long alkyl chain to various molecules.
- **PROTACs and Molecular Glues:** In the field of targeted protein degradation, long-chain linkers are crucial for the design of Proteolysis Targeting Chimeras (PROTACs). **Ethyl 11-bromoundecanoate** can serve as a precursor for such linkers, providing the necessary length and chemical handles to connect a target-binding ligand and an E3 ligase-binding ligand.
- **Surface Modification:** The carboxylic acid derivative (obtained after hydrolysis) can be used to modify surfaces, such as nanoparticles or self-assembled monolayers, to introduce a terminal bromine for further functionalization.



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Caption: Potential application pathways for **Ethyl 11-bromoundecanoate**.

Handling and Safety

As with any chemical reagent, proper handling and safety precautions are essential.

- Safety Data Sheet (SDS): Always consult the Safety Data Sheet provided by the supplier before handling **Ethyl 11-bromoundecanoate**.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

Ethyl 11-bromoundecanoate is a versatile and valuable chemical building block with significant potential in various research and development areas, particularly in the synthesis of complex molecules for drug discovery. Its well-defined physicochemical properties and predictable reactivity make it a reliable component in multi-step synthetic routes.

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